

1,3-Cyclopentanediol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1,3-Cyclopentanediol

Cat. No.: B3029237

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological information for **1,3-Cyclopentanediol** (CAS RN: 59719-74-3), a versatile intermediate used in the synthesis of various organic compounds, including polyester polymers and as an additive in plastics, paints, and coatings.^[1] Due to its increasing application in research and development, a thorough understanding of its safety profile is crucial for ensuring laboratory and personnel safety. This guide consolidates available data from multiple safety data sheets and toxicological resources to provide a centralized reference for professionals working with this chemical.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of safe handling. **1,3-Cyclopentanediol** is a combustible solid that appears as a colorless to light orange or yellow clear liquid after melting.^{[2][3]} Key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O ₂	[2][4]
Molecular Weight	102.13 g/mol	[2][4]
CAS Number	59719-74-3	[2][4]
EC Number	261-880-1	[2][4]
Melting Point	40 °C (lit.)	[2][5]
Boiling Point	80-85 °C / 0.1 mmHg (lit.)	[2]
Density	1.094 g/mL at 25 °C (lit.)	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[2][6]
Refractive Index	n _{20/D} 1.484 (lit.)	[2]
pKa	14.65 ± 0.40 (Predicted)	[5]

Toxicological Information and Hazard Classification

Based on available safety data sheets, **1,3-Cyclopentanediol**, particularly the cis-isomer, is classified as hazardous.[7] The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it is considered harmful if swallowed.[7][8]

Hazard Classification

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[7]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[7][8]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[7][8]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[7]

Note: This classification is based on GHS information provided for the cis-isomer and may be applicable to mixtures.

Summary of Toxicological Effects

- Acute Oral Toxicity: Harmful if swallowed.[7]
- Skin Irritation: Causes skin irritation.[7][8]
- Eye Irritation: Causes serious eye irritation.[7][8]
- Respiratory Irritation: May cause respiratory irritation.[8]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available to indicate carcinogenic, mutagenic, or reproductive effects.[9]
- Endocrine Disruption: The substance is not considered to have endocrine-disrupting properties.[10]

Quantitative toxicological data such as LD50 (Lethal Dose, 50%) values for **1,3-Cyclopentanediol** are not readily available in the reviewed literature.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work in a well-ventilated area. Use only outdoors or in a well-ventilated area.[8]
- Use a local exhaust ventilation system to prevent the generation of vapor or mist.[10]
- Ensure a safety shower and eye bath are readily accessible.[10]

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or goggles. A face shield may also be appropriate. [10]
Skin Protection	Wear protective gloves and a protective suit or long-sleeved clothing to prevent skin contact.[9] [10]
Respiratory Protection	If ventilation is inadequate, use a gas mask or other approved respiratory protection.[10]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[8][10]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[8]
- Wash hands and any exposed skin thoroughly after handling.[8]
- Do not eat, drink, or smoke when using this product.

Storage Conditions

- Store in a cool, shaded, and well-ventilated place.[8][10]
- Keep the container tightly closed.[8][10]
- Protect from moisture as the substance is hygroscopic.[3][10]
- Store under an inert atmosphere.[8]
- Incompatible with strong oxidizing agents, acid chlorides, acid anhydrides, and acids.[8]

Emergency and First Aid Procedures

In the event of an exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.[8][10]
Skin Contact	Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.[8][10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8][10]
Ingestion	Rinse mouth with water. Get medical advice/attention.[9][10]

Experimental Protocols for Hazard Assessment

While specific toxicological studies for **1,3-Cyclopentanediol** were not found, the assessment of its irritant properties would likely follow standardized OECD guidelines. These protocols provide a framework for evaluating the potential of a chemical to cause skin and eye irritation.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline describes a procedure for assessing the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** The test is typically conducted on a single healthy young adult albino rabbit.
- **Test Substance Application:** A small area of the animal's skin (approximately 6 cm²) is clipped free of fur. The test substance is applied to this area and covered with a gauze patch and a semi-occlusive dressing.

- **Exposure Duration:** The exposure period is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours after patch removal).
- **Scoring:** The severity of the skin reactions is scored using a standardized system. The reversibility of the observed effects is also assessed.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to determine the potential of a substance to cause eye irritation or corrosion.

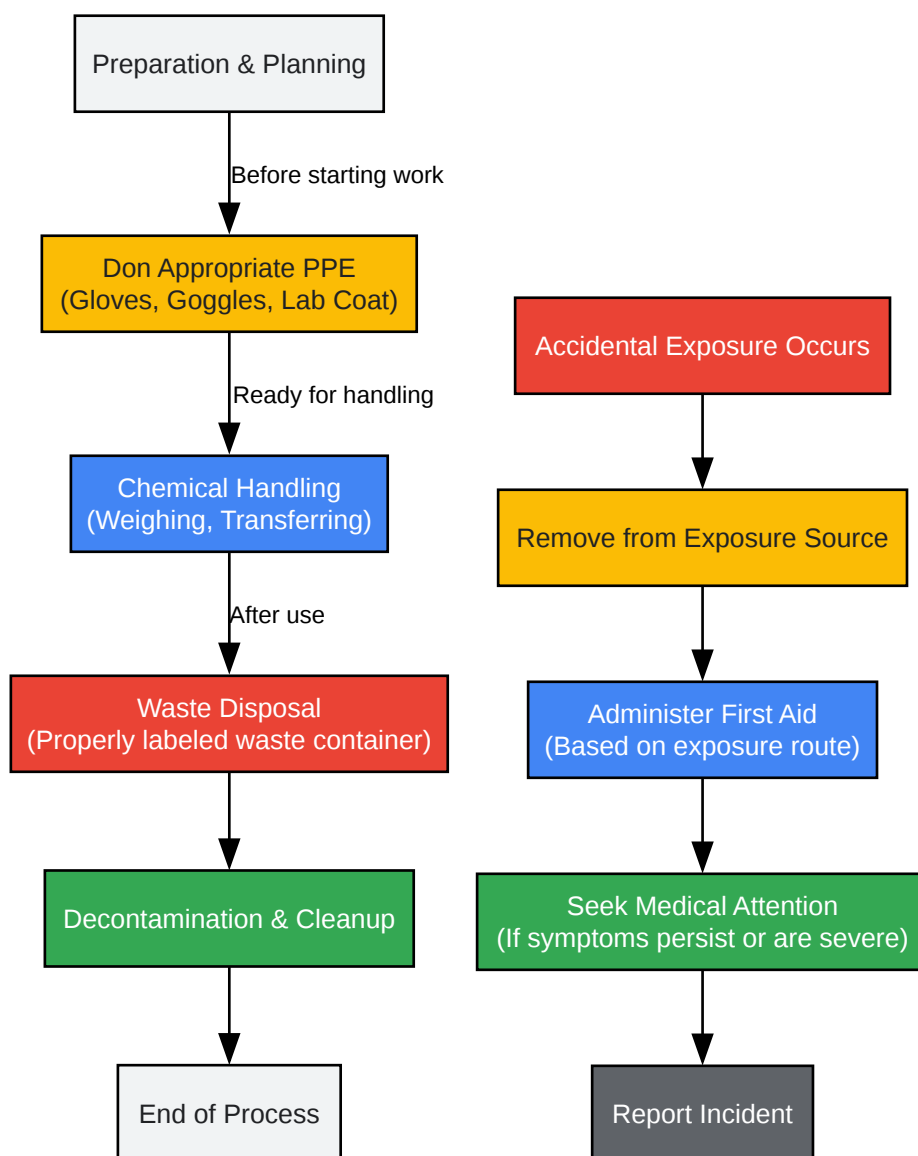
Methodology:

- **Animal Model:** The test is typically performed on a single healthy young adult albino rabbit.
- **Test Substance Instillation:** A single dose of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- **Scoring:** The degree of eye irritation is scored based on the severity of the observed lesions. The reversibility of the effects is also evaluated.

Visualized Workflows

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **1,3-Cyclopentanediol** in a laboratory setting.



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